

comparison Perfluorohept-3-ene vs perfluorohexene perfluorooctene

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Compound Focus: Perfluorohept-3-ene

CAS No.: 71039-88-8

Cat. No.: S3139588

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Chemical Profile Comparison

The table below summarizes the key identifying information for the three perfluoroolefins. Please note that "Perfluorohexene" and "Perfluorooctene" can have different isomers; the data here is for specific, commonly referenced ones.

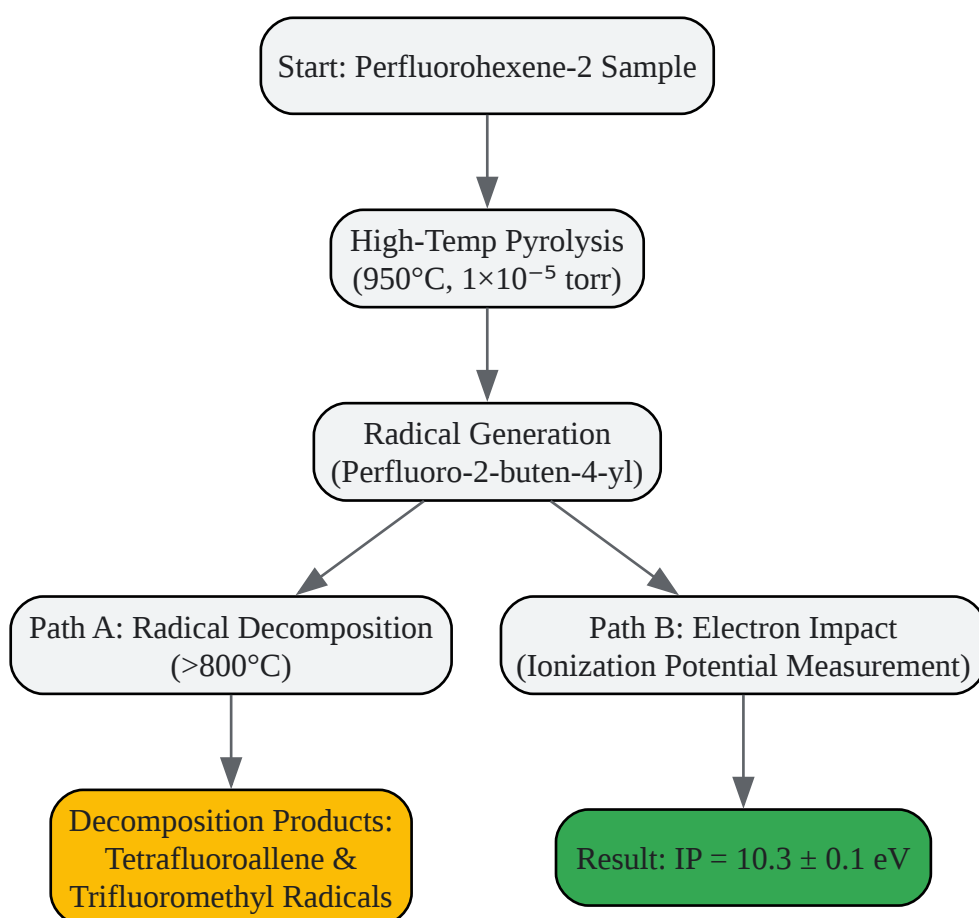
Property	Perfluorohept-3-ene	Perfluorohexene-1	Perfluorooctene-2
CAS Number	63703-15-1 [1]	755-25-9 [2]	65500-50-7 [3]
Molecular Formula	C ₇ F ₁₄ [1]	C ₆ F ₁₂ [2]	C ₈ F ₁₆ [3]
Molecular Weight	Information missing	300.05 g/mol [2]	400.06 g/mol [3]
Isomer Type	Internal alkene	Terminal alkene (1-ene) [2]	Internal alkene (2-ene) [3]

Property	Perfluorohept-3-ene	Perfluorohexene-1	Perfluorooctene-2
Other Notes	Synonym: (3E)-1,1,1,2,2,3,4,5,5,6,6,7,7,7-Tetradecafluorohept-3-ene [1]	Boiling point: ~57°C [2]	Information missing

Experimental Insights from Literature

While direct performance comparisons are limited, one study provides an example of how these types of compounds are used in experimental settings.

A 1991 mass spectrometric study used **Perfluorohexene-2** (a structural analog of the compounds listed) in vacuum pyrolysis experiments [4]. The experimental workflow can be summarized as follows:



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Key Findings from the Study [4]:

- **Radical Generation:** When subjected to high-temperature vacuum pyrolysis, Perfluorohexene-2 generated the perfluoro-2-buten-4-yl radical.
- **Ionization Potential (IP):** The Ionization Potential of this radical was measured to be 10.3 ± 0.1 eV using electron impact methods. This value is similar to other perfluoro radicals like $n\text{-C}_3\text{F}_7$.
- **Decomposition:** At temperatures exceeding 800°C, the generated radical decomposed further into tetrafluoroallene and trifluoromethyl radicals.

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References

1. - Perfluorohept - 3 (Cas 63703-15-1) – Parchem ene [parchem.com]
2. CAS # 755-25-9, Perfluorohexene -1: more information. [chemblink.com]
3. -2 | CAS 65500-50-7 | SCBT - Santa Cruz... Perfluorooctene [scbt.com]
4. Mass spectrometric study of the vacuum pyrolysis of... [link.springer.com]

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